

RG13022 (CAS Number: 136831-48-6): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RG13022
Cat. No.: B15573201

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

RG13022, also known as Tyrphostin **RG13022**, is a potent and specific small molecule inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. This document provides a comprehensive technical overview of **RG13022**, consolidating available data on its mechanism of action, biological activity, and its effects on key cellular signaling pathways. This guide is intended to serve as a valuable resource for researchers in oncology, cell biology, and drug development, offering detailed experimental methodologies and a clear visualization of its molecular interactions.

Chemical and Physical Properties

RG13022 is a synthetic compound belonging to the tyrphostin family of protein tyrosine kinase inhibitors. Its fundamental properties are summarized in the table below.

Property	Value
CAS Number	136831-48-6
Molecular Formula	C ₁₆ H ₁₄ N ₂ O ₂
Molecular Weight	266.30 g/mol
IUPAC Name	(2Z)-3-(3,4-dimethoxyphenyl)-2-(pyridin-3-yl)prop-2-enenitrile
Synonyms	Tyrphostin RG13022, RG-13022

Mechanism of Action

RG13022 exerts its biological effects primarily through the competitive inhibition of the ATP-binding site within the kinase domain of the Epidermal Growth Factor Receptor (EGFR). This inhibition prevents the autophosphorylation of the receptor upon ligand binding, a critical step in the activation of downstream signaling cascades that regulate cellular processes such as proliferation, survival, and differentiation. By blocking EGFR autophosphorylation, **RG13022** effectively abrogates the signaling pathways that are often dysregulated in various cancers.

In Vitro Biological Activity

The inhibitory activity of **RG13022** has been quantified in various in vitro assays, demonstrating its potency against EGFR-dependent cellular processes.

Enzyme Inhibition

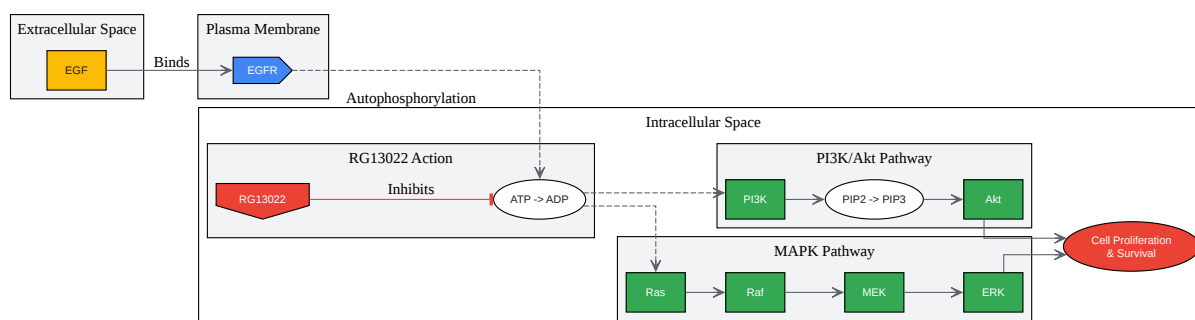
Target	Assay	IC ₅₀	Reference
EGF Receptor	Cell-free autophosphorylation	4 µM	[1]

Cellular Activity

Cell Line	Assay	IC ₅₀	Reference
HER 14	Colony Formation (EGF-stimulated)	1 µM	[1]
HER 14	DNA Synthesis (EGF-stimulated)	3 µM	
MH-85	Colony Formation (EGF-stimulated)	7 µM	
MH-85	DNA Synthesis (EGF-stimulated)	1.5 µM	
HT-22	Proliferation	1 µM	

Signaling Pathways

RG13022's inhibition of EGFR autophosphorylation leads to the downstream suppression of key signaling pathways, including the Ras-MAPK and PI3K-Akt pathways, which are pivotal in cancer cell proliferation and survival.



[Click to download full resolution via product page](#)

EGFR signaling pathway and the inhibitory action of **RG13022**.

Experimental Protocols

The following are generalized protocols for key in vitro assays used to characterize the activity of **RG13022**. These should be optimized for specific cell lines and experimental conditions.

EGFR Autophosphorylation Assay (Cell-Based)

This assay measures the ability of **RG13022** to inhibit the phosphorylation of EGFR in whole cells.

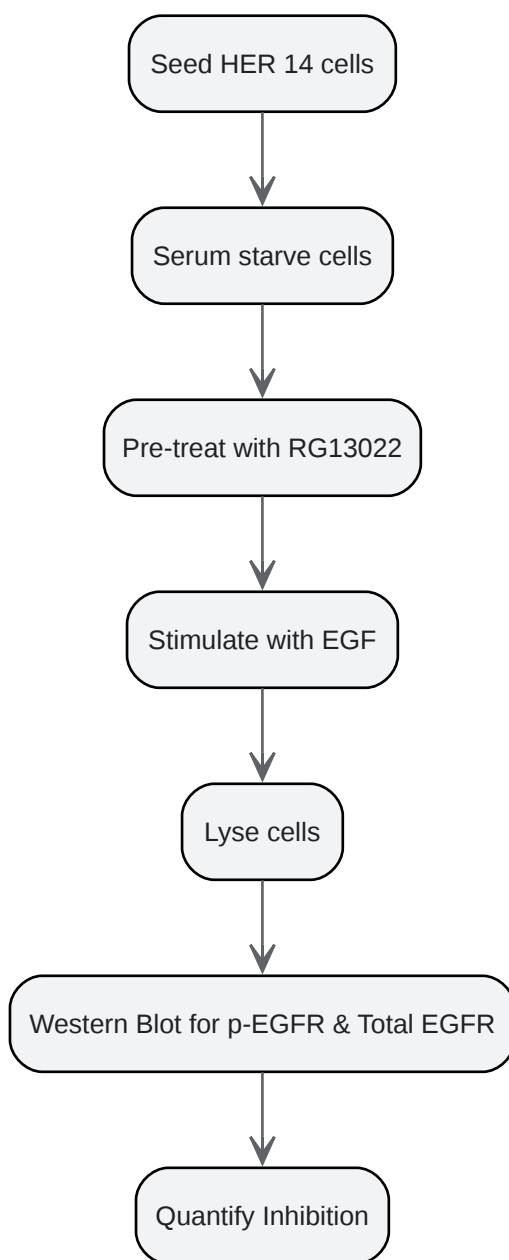
Materials:

- HER 14 cells (or other EGFR-expressing cell line)
- Cell culture medium (e.g., DMEM) with 10% Fetal Bovine Serum (FBS)

- Serum-free cell culture medium
- Epidermal Growth Factor (EGF)
- **RG13022**
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Anti-phospho-EGFR (Tyr1068) antibody
- Anti-total-EGFR antibody
- HRP-conjugated secondary antibody
- Chemiluminescence substrate
- SDS-PAGE and Western blotting equipment

Procedure:

- Seed HER 14 cells in 6-well plates and grow to 80-90% confluency.
- Serum-starve the cells for 16-24 hours.
- Pre-treat cells with varying concentrations of **RG13022** (or vehicle control) for 1-2 hours.
- Stimulate the cells with EGF (e.g., 50 ng/mL) for 10-15 minutes at 37°C.
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Determine the protein concentration of the lysates.
- Perform SDS-PAGE and Western blotting using anti-phospho-EGFR and anti-total-EGFR antibodies.
- Detect the signal using a chemiluminescence imager and quantify the band intensities.



[Click to download full resolution via product page](#)

Workflow for the EGFR Autophosphorylation Assay.

Colony Formation Assay

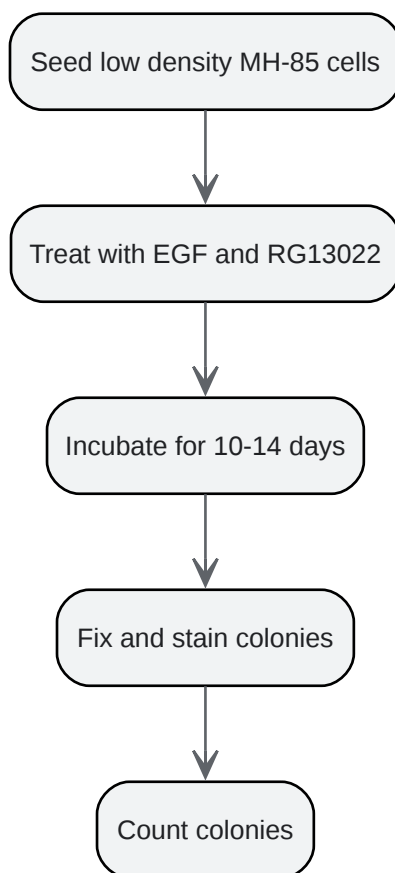
This assay assesses the long-term effect of **RG13022** on the proliferative capacity of single cells.

Materials:

- MH-85 cells (or other cancer cell line)
- Complete cell culture medium
- Low serum medium
- EGF
- **RG13022**
- Crystal violet staining solution (0.5% crystal violet in 25% methanol)
- 6-well plates

Procedure:

- Seed a low density of MH-85 cells (e.g., 500 cells/well) in 6-well plates in complete medium.
- Allow cells to attach overnight.
- Replace the medium with low serum medium containing EGF (e.g., 50 ng/mL) and varying concentrations of **RG13022** (or vehicle control).
- Incubate the plates for 10-14 days, replacing the medium with fresh treatment medium every 3-4 days.
- When colonies are visible, wash the wells with PBS.
- Fix the colonies with methanol for 15 minutes.
- Stain the colonies with crystal violet solution for 20-30 minutes.
- Gently wash the plates with water and allow them to air dry.
- Count the number of colonies (typically >50 cells) in each well.



[Click to download full resolution via product page](#)

Workflow for the Colony Formation Assay.

DNA Synthesis Assay (BrdU Incorporation)

This assay measures the effect of **RG13022** on DNA replication as an indicator of cell proliferation.

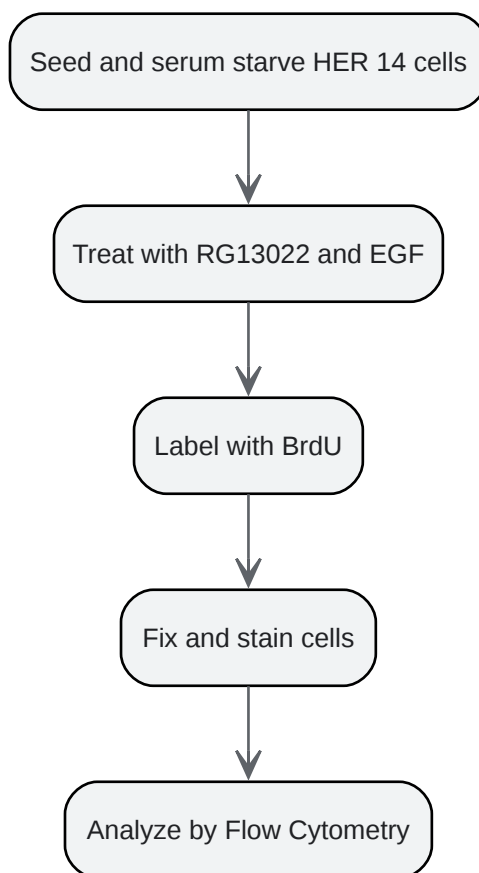
Materials:

- HER 14 cells
- Cell culture medium
- Serum-free medium
- EGF

- **RG13022**
- BrdU (5-bromo-2'-deoxyuridine) labeling solution
- Fixation/denaturation solution
- Anti-BrdU antibody (FITC-conjugated)
- Propidium iodide/RNase staining buffer
- Flow cytometer

Procedure:

- Seed HER 14 cells in 6-well plates and grow to 50-60% confluency.
- Serum-starve the cells for 24 hours.
- Treat the cells with varying concentrations of **RG13022** (or vehicle control) for 1 hour.
- Add EGF (e.g., 50 ng/mL) to the medium.
- After a suitable incubation period (e.g., 18-24 hours), add BrdU labeling solution and incubate for 1-2 hours.
- Harvest the cells and fix them.
- Treat the cells with a denaturation solution to expose the incorporated BrdU.
- Stain the cells with an anti-BrdU antibody and propidium iodide.
- Analyze the cell cycle distribution and BrdU incorporation by flow cytometry.



[Click to download full resolution via product page](#)

Workflow for the DNA Synthesis Assay.

Synthesis

RG13022 is a chalcone derivative. The general synthesis of such compounds typically involves a Claisen-Schmidt condensation reaction between a substituted benzaldehyde and a substituted acetonitrile in the presence of a base.

General Reaction Scheme: (3,4-dimethoxyphenyl)acetonitrile + 3-pyridinecarboxaldehyde → (2Z)-3-(3,4-dimethoxyphenyl)-2-(pyridin-3-yl)prop-2-enenitrile

Note: A specific, detailed synthesis protocol for **RG13022** is not readily available in the public domain. The above represents a plausible synthetic route based on the general synthesis of related chalcone derivatives.

In Vivo Studies

In vivo studies in nude mice bearing human squamous cell carcinoma have demonstrated that **RG13022** can suppress tumor growth and increase the life span of the tumor-bearing mice.

Conclusion

RG13022 is a well-characterized inhibitor of the EGFR tyrosine kinase with demonstrated efficacy in vitro and in vivo. Its ability to specifically target the EGFR signaling pathway makes it a valuable tool for cancer research and a potential lead compound for the development of novel anti-cancer therapeutics. This guide provides a comprehensive summary of the current knowledge on **RG13022**, offering researchers a solid foundation for their investigations into its therapeutic potential and mechanism of action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tyrphostin AG1478 suppresses proliferation and invasion of human breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [RG13022 (CAS Number: 136831-48-6): A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15573201/docs#rg13022-cas-number-136831-48-6-a-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)